

Stearyl Laurate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Stearyl laurate

Cat. No.: B1595959

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CAS Number: 3234-84-2

Synonyms: Octadecyl laurate, Octadecyl dodecanoate, Lauric acid, octadecyl ester.[\[1\]](#)[\[2\]](#)

This technical guide provides an in-depth overview of **stearyl laurate**, a wax ester of significant interest in pharmaceutical and research applications. The document details its physicochemical properties, synthesis, analytical characterization, and its role in drug delivery systems.

Physicochemical and Toxicological Properties

Stearyl laurate is a white, waxy solid at room temperature.[\[3\]](#) It is a lipophilic compound with a high molecular weight. While extensive toxicological data is not available, it is generally considered to be of low toxicity.[\[4\]](#)[\[5\]](#) The material safety data sheets (MSDS) indicate that it is not classified as a hazardous substance.

A summary of its key physicochemical properties is presented in the table below:

Property	Value	Reference(s)
CAS Number	3234-84-2	
Molecular Formula	C ₃₀ H ₆₀ O ₂	
Molecular Weight	452.80 g/mol	
Appearance	Solid	
Purity	>99%	
Boiling Point	484.9°C at 760 mmHg	
Flash Point	255.5°C	
Density	0.858 g/cm ³	
Storage	Room temperature	

Synthesis of Stearyl Laurate

The most common method for synthesizing **stearyl laurate** is through the Fischer-Speier esterification of lauric acid with stearyl alcohol, typically using an acid catalyst. This reaction involves the removal of water to drive the equilibrium towards the formation of the ester.

Experimental Protocol: Fischer Esterification of Lauric Acid and Stearyl Alcohol

This protocol describes a general laboratory procedure for the synthesis of **stearyl laurate**.

Materials:

- Lauric acid
- Stearyl alcohol (Octadecanol)
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid)
- Organic solvent (e.g., toluene)

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reactant Mixture:** In a round-bottom flask, combine equimolar amounts of lauric acid and stearyl alcohol.
- **Solvent and Catalyst Addition:** Add a suitable solvent, such as toluene, to dissolve the reactants. Introduce a catalytic amount of a strong acid (e.g., 0.5-2% of the total reactant weight).
- **Reaction Setup:** Assemble a Dean-Stark apparatus with a reflux condenser to the round-bottom flask. This will allow for the azeotropic removal of water formed during the reaction, driving the equilibrium towards the product.
- **Reaction Conditions:** Heat the mixture to reflux using a heating mantle. The reaction progress can be monitored by measuring the amount of water collected in the Dean-Stark trap.
- **Workup:** Once the theoretical amount of water has been collected, or the reaction is deemed complete by other analytical methods (e.g., TLC, GC), cool the mixture to room temperature.
- **Neutralization:** Transfer the reaction mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst. Repeat the washing

until the aqueous layer is neutral.

- Aqueous Wash: Wash the organic layer with water to remove any remaining salts.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude **stearyl laurate** can be further purified by recrystallization from a suitable solvent (e.g., ethanol, acetone) or by vacuum distillation.

Analytical Characterization

The purity and identity of the synthesized **stearyl laurate** can be confirmed using various analytical techniques.

Experimental Protocol: Gas Chromatography-Flame Ionization Detection (GC-FID)

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary column suitable for fatty acid methyl ester analysis (e.g., DB-23, HP-88)

Procedure:

- Sample Preparation: Prepare a dilute solution of the **stearyl laurate** sample in a suitable organic solvent (e.g., hexane, chloroform).
- Injection: Inject a small volume (e.g., 1 μ L) of the sample solution into the GC inlet.
- Chromatographic Conditions:
 - Injector Temperature: 250°C
 - Detector Temperature: 280°C

- Oven Temperature Program: Start at a suitable initial temperature (e.g., 150°C), hold for a few minutes, then ramp up to a final temperature (e.g., 250°C) at a controlled rate (e.g., 5-10°C/min).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Data Analysis: The retention time of the **stearyl laurate** peak is compared to that of a certified reference standard. The purity is determined by calculating the peak area percentage.

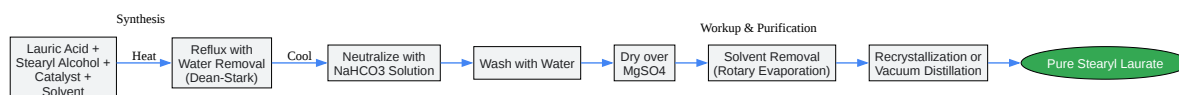
Applications in Drug Development

Stearyl laurate and similar long-chain esters are valuable excipients in the pharmaceutical industry due to their lipophilic nature and low toxicity.

- Topical Formulations: They function as emollients, skin-conditioning agents, and viscosity-modifying agents in creams, lotions, and ointments.
- Drug Delivery: **Stearyl laurate** can be used as a lipid matrix component in solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs) for controlled drug release.
- Penetration Enhancer: Its ability to interact with the stratum corneum can be leveraged to enhance the dermal and transdermal delivery of active pharmaceutical ingredients. For instance, a eutectic mixture of lauric acid and stearic acid has been explored for near-infrared-triggered drug release.
- Lubricant: In tablet manufacturing, stearic acid, a component of **stearyl laurate**, is used as a lubricant to prevent sticking to the tablet press machinery.

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **stearyl laurate** via Fischer esterification.



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Caption: Workflow for the synthesis and purification of **stearyl laurate**.

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